

An In-depth Technical Guide to Clopidogrel Carboxylic Acid: Chemical Structure and Properties

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Compound of Interest

Compound Name: Clopidogrel carboxylic acid

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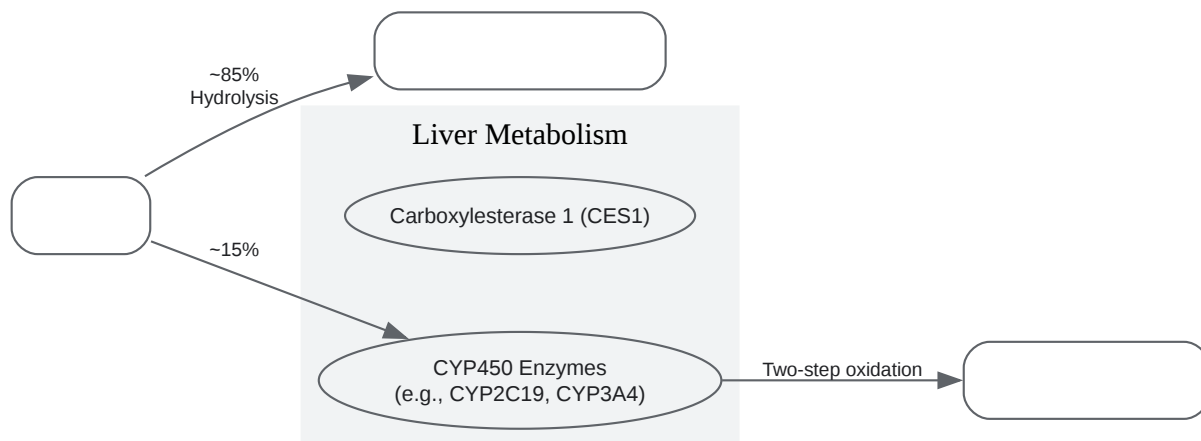
Abstract

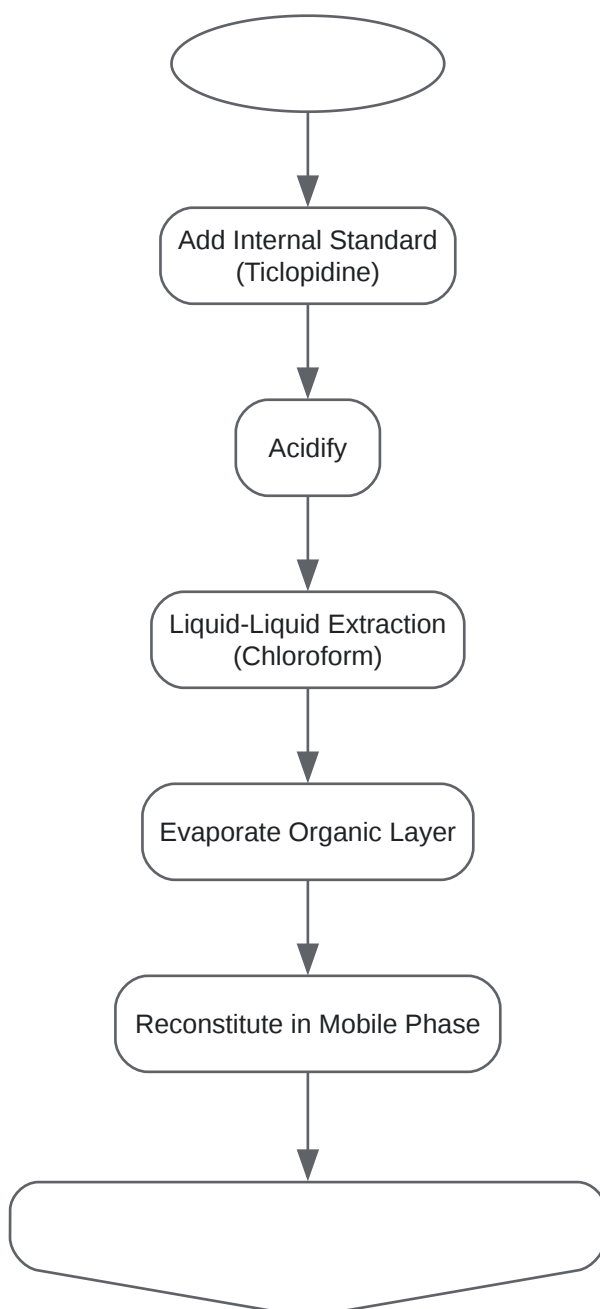
Clopidogrel, a potent antiplatelet agent, undergoes extensive metabolism in the body, leading to the formation of its primary, yet inactive, metabolite: **clopidogrel carboxylic acid**. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and analytical methodologies pertaining to **clopidogrel carboxylic acid**. Detailed experimental protocols for its synthesis and characterization are presented, alongside a summary of its metabolic pathway. This document is intended to serve as a valuable resource for researchers and professionals involved in the study and development of clopidogrel and related compounds.

Chemical Structure and Identification

Clopidogrel carboxylic acid, systematically named (2S)-2-(2-chlorophenyl)-2-(6,7-dihydro-4H-thieno[3,2-c]pyridin-5-yl)acetic acid, is the main inactive metabolite of the prodrug clopidogrel. It is formed through the hydrolysis of the methyl ester group of clopidogrel.

Chemical Structure:





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